

# Chemical and physical properties of L-Quebrachitol

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## Compound of Interest

Compound Name: L-Quebrachitol

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## L-Quebrachitol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**L-Quebrachitol** is a naturally occurring, optically active cyclitol, specifically a methoxy derivative of L-chiro-inositol.[1][2] First isolated in 1887 from the bark of *Aspidosperma quebracho*, it is also found in significant quantities in the latex serum of the rubber tree (*Hevea brasiliensis*), *Cannabis sativa*, and sea buckthorn.[1] Its unique structure and chirality have made it a valuable starting material for the synthesis of various biologically active compounds and inositol phosphates.[3] **L-Quebrachitol** has garnered considerable attention in the scientific community for its diverse pharmacological activities, including anti-diabetic, anti-inflammatory, antioxidant, anti-platelet aggregation, and gastroprotective effects.[4] Recent research has particularly highlighted its potential in bone health, where it promotes the formation of bone-building cells (osteoblasts) and inhibits the cells responsible for bone resorption (osteoclasts).[5][6] This guide provides an in-depth overview of the chemical and physical properties, experimental protocols, and key signaling pathways associated with **L-Quebrachitol**.

### Chemical and Physical Properties

The fundamental chemical and physical characteristics of **L-Quebrachitol** are summarized in the tables below, providing a consolidated reference for researchers.

**Table 1: Chemical Identification of L-Quebrachitol**

Identifier	Value	Reference(s)
IUPAC Name	(1R,2S,4S,5R)-6-methoxycyclohexane-1,2,3,4,5-pentol	<a href="#">[2]</a>
Chemical Formula	C <sub>7</sub> H <sub>14</sub> O <sub>6</sub>	<a href="#">[2]</a>
Molecular Weight	194.18 g/mol	<a href="#">[2]</a>
CAS Number	642-38-6	<a href="#">[2]</a>
Synonyms	(-)-Quebrachitol, 2-O-Methyl-L-chiro-inositol, L-(-)-2-O-Methylinositol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a>

**Table 2: Physical and Chemical Properties of L-Quebrachitol**

Property	Value	Reference(s)
Melting Point	190 - 198 °C	[1]
Boiling Point	~250 - 317 °C (estimates vary)	
Density	~1.54 g/cm <sup>3</sup>	
Solubility	Soluble in water, DMSO, dimethyl formamide, methanol, ethanol, pyridine. Insoluble in ether.	[1]
Optical Rotation	Levorotatory; specific rotation coincides with commercial standards.	[7]

**Table 3: Spectroscopic Data References for L-Quebrachitol**

Spectroscopic Technique	Status	Reference(s)
<sup>1</sup> H NMR	Data available and used for characterization.	[7][8][9]
<sup>13</sup> C NMR	Data available and used for characterization.	[8]
Infrared (IR) Spectroscopy	Data available and used for characterization.	[7][8]
Mass Spectrometry (MS)	GC-MS and LC-MS data available.	[2][8][10]
X-Ray Diffraction	Crystal structure has been determined.	[8]

## Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. This section outlines key experimental protocols for the isolation and analysis of L-

Quebrachitol.

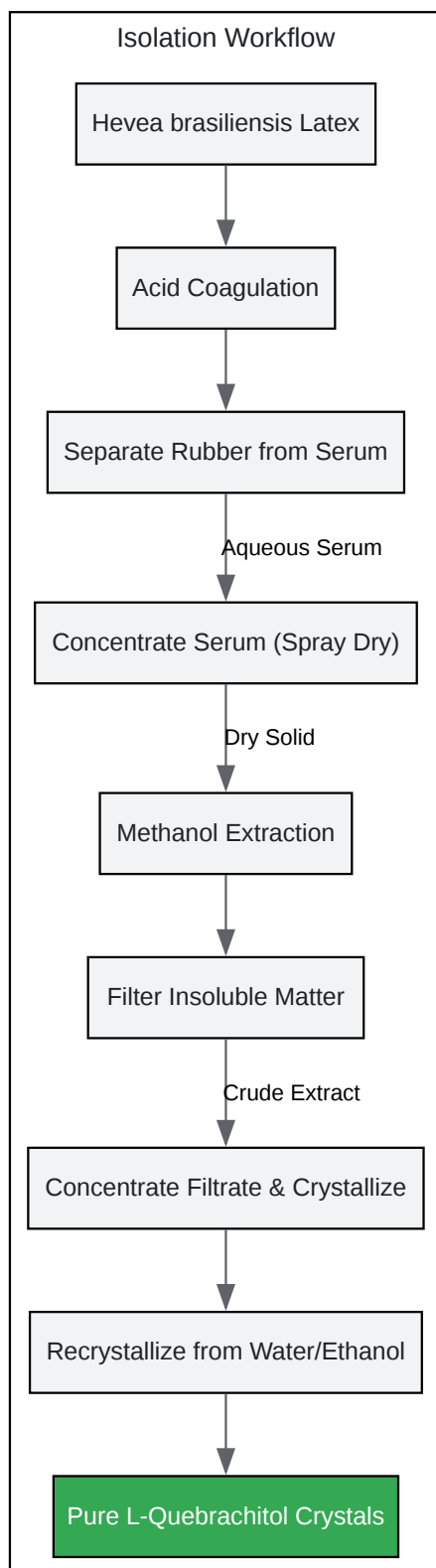
## Protocol 1: Isolation of L-Quebrachitol from Hevea brasiliensis Latex Serum

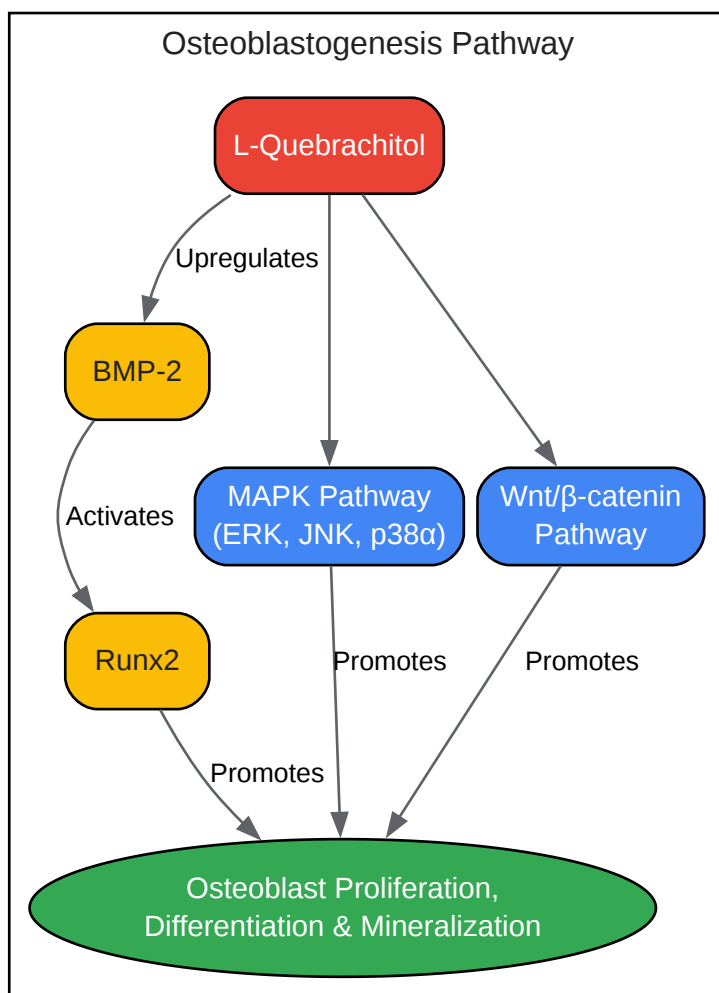
This protocol is based on a solvent extraction method adapted from historical and patented procedures.

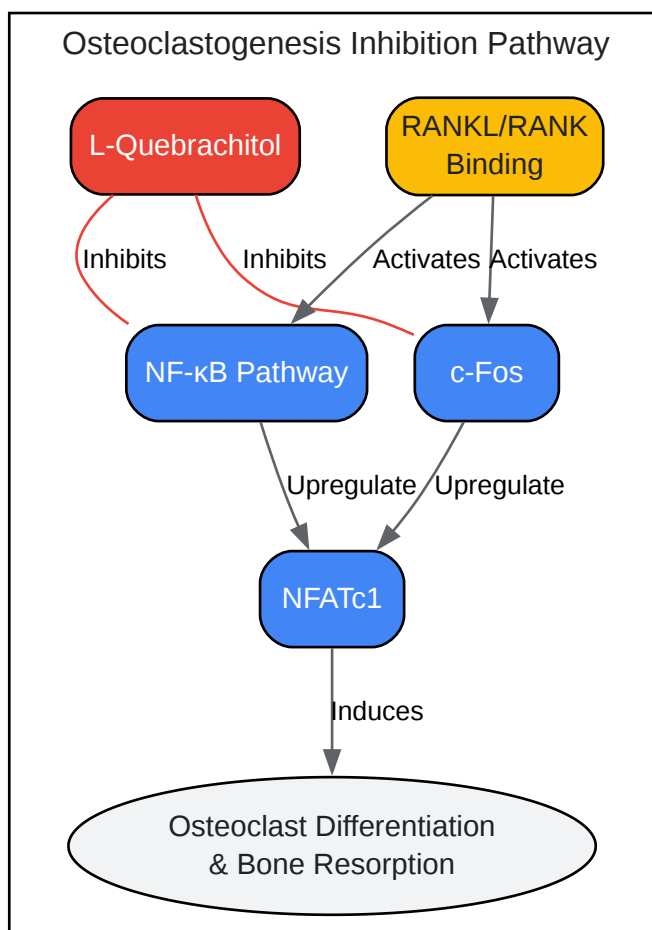
Objective: To isolate and purify **L-Quebrachitol** from the serum of natural rubber latex.

Methodology:

- Serum Preparation: Natural rubber latex is coagulated using an acid (e.g., acetic acid). The solid rubber is removed, and the remaining aqueous solution is the serum.[\[11\]](#)
- Concentration: The serum is concentrated to produce a solid material, typically through spray-drying.[\[11\]](#)
- Methanol Extraction: The dry solid is dissolved in methanol (e.g., 750 mL per 100 g of solid) with stirring at a controlled temperature, ideally between 12-20°C.[\[11\]](#) **L-Quebrachitol** dissolves in the methanol while many impurities do not.
- Filtration: The solution is filtered to remove insoluble matter, yielding a reddish-brown filtrate. [\[11\]](#)
- Crystallization: The filtrate is concentrated by evaporation. As the volume is reduced, **L-Quebrachitol** crystallizes out of the solution.
- Recrystallization: The crude crystals are collected and purified by recrystallization. This is achieved by dissolving the crystals in a minimal amount of hot distilled water, followed by the addition of ethanol until the solution becomes turbid. The solution is then cooled slowly (e.g., at ~7°C for 48 hours) to allow for the formation of pure **L-Quebrachitol** crystals.[\[11\]](#)
- Drying: The purified crystals are filtered and dried to yield the final product.







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